

A Researcher's Guide to Commercial Ferulic acid-13C3: A Comparative Analysis

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Compound of Interest

Compound Name: *Ferulic acid-13C3*

Cat. No.: *B12058355*

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For researchers in drug development and metabolism studies, the quality and purity of isotopically labeled standards are paramount. **Ferulic acid-13C3**, a stable isotope-labeled version of the common antioxidant, serves as a critical internal standard for mass spectrometry-based quantification. This guide provides a comparative overview of **Ferulic acid-13C3** available from various commercial suppliers, focusing on key quality attributes to aid researchers in selecting the most suitable product for their experimental needs.

While batch-specific Certificates of Analysis (CoAs) are essential for rigorous scientific work and should be obtained directly from suppliers, this guide summarizes the publicly available product specifications to offer a preliminary comparison.

Key Quality Parameters: A Comparative Table

The following table summarizes the advertised specifications for **Ferulic acid-13C3** from prominent suppliers. Researchers are strongly encouraged to request lot-specific CoAs for detailed quantitative data before purchase.

Supplier	Product Number	Chemical Purity	Isotopic Enrichment	Availability
Sigma-Aldrich	Varies by lot	≥98% (CP)	99 atom % 13C	In Stock
IsoSciences	ISO-9114	>98%	≥99%	In Stock
Cayman Chemical	Not readily available	-	-	Check website
Toronto Research Chemicals	Not readily available	-	-	Check website
Cambridge Isotope Laboratories, Inc.	CIL-CLM-8367	≥98%	99%	In Stock

Note: "(CP)" indicates Chemically Pure. Data is based on publicly available information and may not reflect the most current specifications. "-" indicates that the information was not readily available from the supplier's website at the time of this review.

Experimental Protocols for Quality Assessment

To ensure the reliability of experimental results, the chemical purity and isotopic enrichment of **Ferulic acid-13C3** must be rigorously assessed. The following are standard methodologies that researchers should expect to see detailed in a supplier's Certificate of Analysis.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UPLC)

This technique separates the labeled ferulic acid from any unlabeled counterparts or other impurities.

- Instrumentation: A standard HPLC or UPLC system equipped with a UV detector.
- Column: A reverse-phase C18 column is typically used.

- Mobile Phase: A gradient of acidified water (e.g., with 0.1% formic acid) and an organic solvent like acetonitrile or methanol.
- Detection: UV absorbance is monitored at the wavelength of maximum absorbance for ferulic acid (around 320 nm).
- Quantification: The purity is determined by calculating the peak area of **Ferulic acid-13C3** as a percentage of the total peak area in the chromatogram.

Determination of Isotopic Enrichment by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the mass of the labeled compound and determine the percentage of molecules that are correctly labeled with three ^{13}C atoms.

- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled to a liquid chromatograph (LC-MS).
- Ionization: Electrospray ionization (ESI) in negative ion mode is commonly used for ferulic acid.
- Analysis: The mass spectrum will show a peak for the unlabeled ferulic acid (M) and a peak for the labeled **Ferulic acid-13C3** (M+3).
- Calculation of Isotopic Enrichment: The isotopic enrichment is calculated from the relative intensities of the M and M+3 peaks, after correcting for the natural abundance of isotopes.

Purity Assessment by Quantitative NMR (qNMR)

qNMR is an absolute quantification method that can be used to determine the purity of a substance without the need for a separate standard of the same compound.

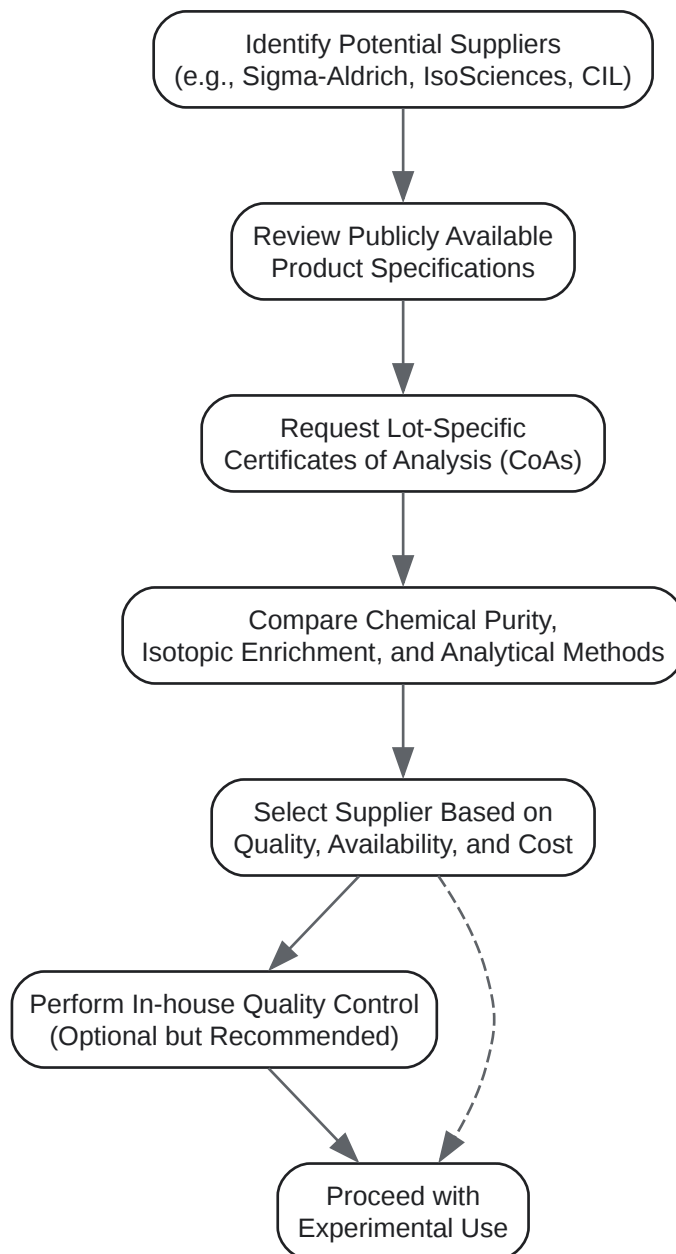
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Method: A known amount of the **Ferulic acid-13C3** sample is dissolved in a suitable deuterated solvent along with a known amount of an internal standard of high purity.

- Analysis: The ^1H NMR spectrum is acquired under quantitative conditions (ensuring full relaxation of all signals). The purity of the **Ferulic acid- ^{13}C 3** is calculated by comparing the integral of a specific proton signal from the analyte with the integral of a signal from the internal standard.

Visualizing the Path to Reliable Data

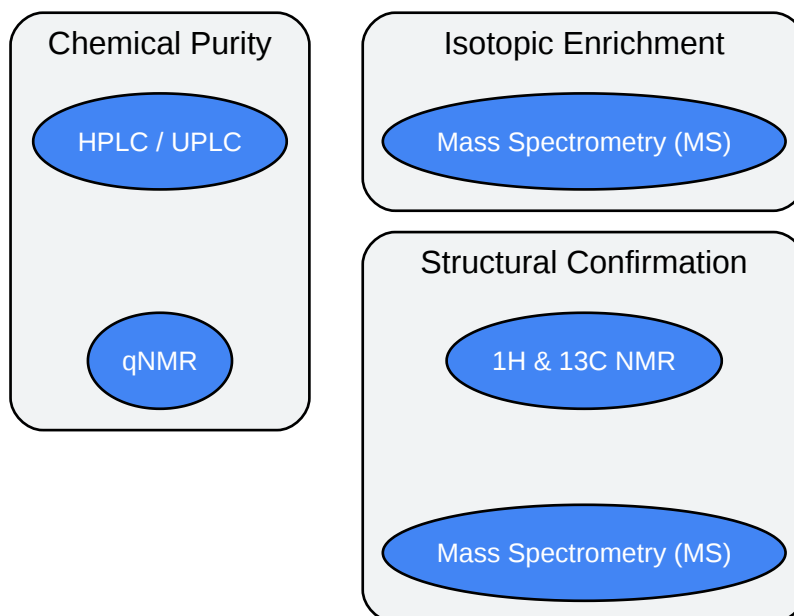
To aid researchers in their decision-making and experimental planning process, the following diagrams illustrate key workflows and concepts.

Workflow for Selecting and Verifying Ferulic acid-13C3

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Caption: A logical workflow for selecting a commercial source of **Ferulic acid-13C3**.

Key Analytical Techniques for Quality Control



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Caption: Essential analytical methods for assessing the quality of **Ferulic acid-13C3**.

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